

Application Notes: Potassium Chlorate in Chemical Oxygen Generators

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium chlorate

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These notes provide a comprehensive overview of the principles and applications of **potassium chlorate** (KClO_3) in the formulation of chemical oxygen generators, often referred to as "oxygen candles."

Introduction

Chemical oxygen generators are devices that produce breathable oxygen through a chemical reaction. They are essential for life support in environments where a standard oxygen supply is unavailable or impractical, such as in aircraft, submarines, spacecraft, and mine rescue apparatus.[1] Generators utilizing the thermal decomposition of alkali metal chlorates, like **potassium chlorate**, are valued for their long shelf life, high oxygen density, and reliability. The core principle involves initiating a self-sustaining, exothermic decomposition of the chlorate, which releases a steady stream of oxygen gas.[1]

Chemical Principles

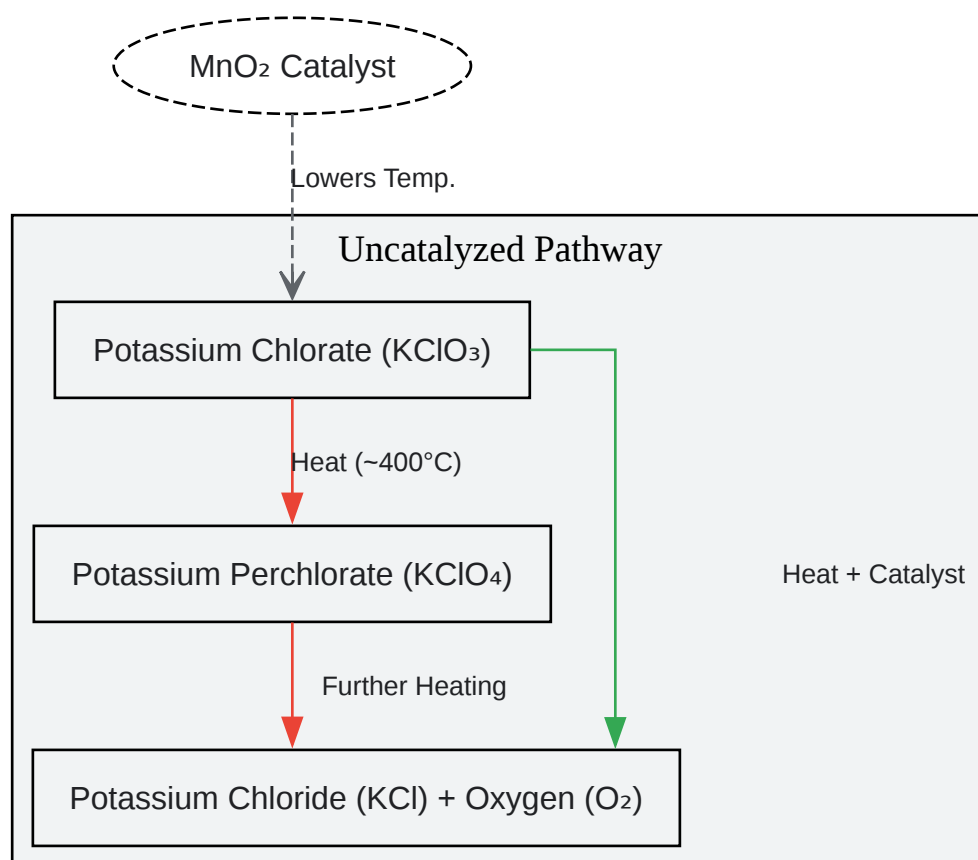
The generation of oxygen from **potassium chlorate** is primarily achieved through its thermal decomposition. The reaction can proceed via two main pathways, significantly influenced by the presence of a catalyst.

- **Uncatalyzed Decomposition:** When heated above its melting point (356 °C) to temperatures around 400 °C, **potassium chlorate** decomposes into potassium perchlorate (KClO_4) and

potassium chloride (KCl).[2] Upon further heating, the potassium perchlorate decomposes to yield potassium chloride and oxygen.[2]

- $4 \text{KClO}_3(\text{s}) \rightarrow 3 \text{KClO}_4(\text{s}) + \text{KCl}(\text{s})$
- $\text{KClO}_4(\text{s}) \rightarrow \text{KCl}(\text{s}) + 2 \text{O}_2(\text{g})$
- Catalyzed Decomposition: The addition of a catalyst, most commonly manganese (IV) oxide (MnO_2), significantly lowers the decomposition temperature and directs the reaction to a more efficient, single-step process.[3][4] This is the preferred pathway for chemical oxygen generators.
 - $2 \text{KClO}_3(\text{s}) + \text{Catalyst} \rightarrow 2 \text{KCl}(\text{s}) + 3 \text{O}_2(\text{g})$ [4]

The catalyzed reaction is exothermic and, once initiated, can be self-sustaining, especially when combined with a fuel source within the generator's core.[1]



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Caption: Decomposition pathways of **potassium chlorate**.

Quantitative Data Summary

The efficiency and composition of oxygen generators are critical parameters. The following tables summarize key quantitative data.

Table 1: Physicochemical Properties of **Potassium Chlorate**

Property	Value
Molar Mass	122.55 g/mol [5]
Melting Point	356 °C [2]
Decomposition Temp. (uncatalyzed)	~400 °C [2]

| Theoretical Oxygen Yield (by mass) | 39.17% |

Table 2: Typical Composition of a Chlorate-Based Oxygen Generator ("Oxygen Candle") Note: Most commercial generators use sodium chlorate for higher oxygen yield by mass, but the component principles are analogous for **potassium chlorate**.

Component	Chemical Example	Weight Percentage	Purpose
Oxidizer	Sodium/Potassium Chlorate	85 - 92%	Primary source of oxygen.[6]
Fuel	Iron (Fe) Powder	3 - 6%	Provides heat to sustain the exothermic reaction.[6][7]
Catalyst	Manganese Dioxide (MnO ₂)	< 2%	Lowers the decomposition temperature.[1]
Chlorine Scavenger	Barium Peroxide (BaO ₂)	< 5%	Smooths decomposition and suppresses toxic chlorine gas formation.[7][8]

| Binder | Glass Fibers | 1 - 4% | Provides structural integrity to the molded candle.[9][10] |

Table 3: Oxygen Yield Data

Parameter	Value	Notes
Theoretical Yield	100%	Calculated from the stoichiometry of $2 \text{ KClO}_3 \rightarrow 2 \text{ KCl} + 3 \text{ O}_2$. [11]
Experimental Yield	67% - 95%	Varies based on experimental conditions, purity of reagents, and completeness of the reaction. [5][12][13]
Commercial Unit Performance	~6.5 man-hours of O ₂ per kg	For a typical sodium chlorate-based candle. [7]

| Operational Duration | 12 to 22 minutes | For emergency aircraft oxygen generators. [7] |

Protocols: Experimental Procedures

Protocol 1: Gravimetric Analysis of Oxygen Yield from KClO_3

Objective: To experimentally determine the mass percentage of oxygen in **potassium chlorate** by thermal decomposition.

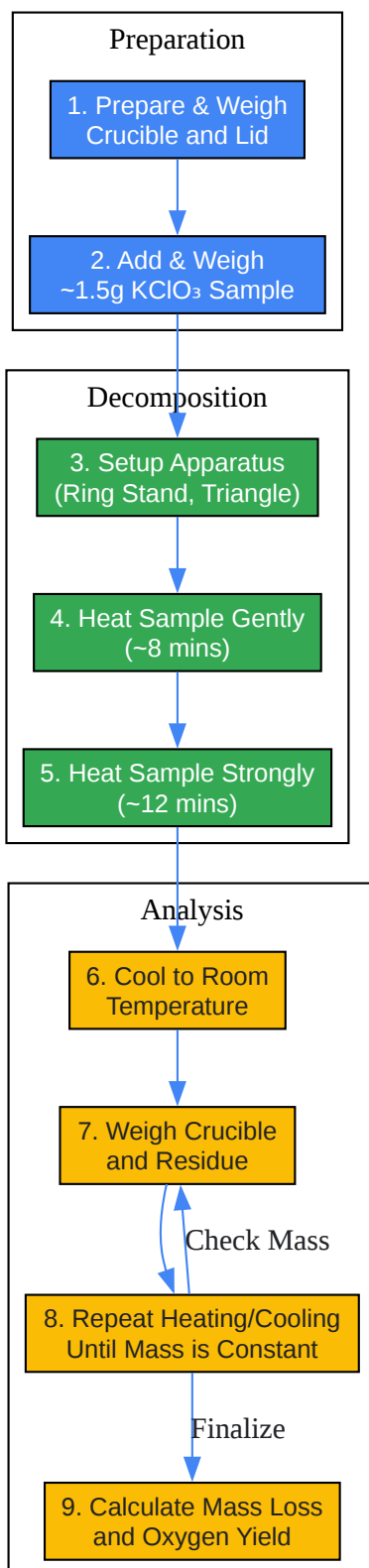
Materials:

- **Potassium chlorate** (KClO_3), pure
- Manganese (IV) oxide (MnO_2), catalyst
- High-temperature ceramic crucible with lid
- Analytical balance (± 0.001 g)
- Ring stand, ring clamp, and clay triangle
- Bunsen burner
- Crucible tongs
- Safety goggles and lab coat

Methodology:

- **Crucible Preparation:** Thoroughly clean and dry the crucible and its lid. Heat them strongly with the Bunsen burner for 5 minutes to remove any residual moisture. Allow to cool completely to room temperature on a heat-proof mat.[\[14\]](#)
- **Initial Weighing:** Using crucible tongs, weigh the empty, cool crucible and lid on an analytical balance. Record this mass.[\[15\]](#)
- **Sample Preparation:** Add approximately 1.0 to 1.5 grams of **potassium chlorate** to the crucible. Weigh the crucible, lid, and KClO_3 sample together. Record this mass precisely.[\[16\]](#)

- Catalyst Addition (Optional but Recommended): Add a small amount of MnO_2 (approx. 0.1-0.2 g) to the crucible and gently mix with the KClO_3 . The catalyst speeds up the reaction.[\[16\]](#)
- Apparatus Setup: Place the crucible on the clay triangle supported by the ring clamp and stand. Place the lid slightly ajar to allow the evolved oxygen gas to escape.[\[16\]](#)
- Heating Procedure:
 - Begin heating the crucible gently with the Bunsen burner for approximately 8 minutes.[\[16\]](#) This prevents the sample from splattering.
 - Increase the flame intensity and heat strongly for an additional 10-12 minutes, ensuring the bottom of the crucible glows red.[\[14\]](#)[\[16\]](#)
- Cooling and Weighing: Turn off the burner, fully cover the crucible with the lid using tongs, and allow it to cool completely to room temperature (at least 10-15 minutes). Weigh the cooled crucible, lid, and the remaining solid residue (potassium chloride). Record this mass.[\[15\]](#)
- Heating to Constant Mass: To ensure the decomposition is complete, repeat the heating (Step 6.2 for 6 minutes) and cooling/weighing (Step 7) cycles until two consecutive mass readings are within ± 0.02 g of each other.[\[16\]](#)
- Calculations:
 - $\text{Mass of KClO}_3 = (\text{Mass of crucible} + \text{lid} + \text{sample}) - (\text{Mass of empty crucible} + \text{lid})$
 - $\text{Mass of Oxygen Lost} = (\text{Mass of crucible} + \text{lid} + \text{sample}) - (\text{Mass of crucible} + \text{lid} + \text{residue after final heating})$
 - $\text{Experimental \% Oxygen} = (\text{Mass of Oxygen Lost} / \text{Mass of KClO}_3) \times 100$ [\[16\]](#)



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Caption: Experimental workflow for gravimetric analysis.

Protocol 2: Preparation and Functional Test of a Lab-Scale Oxygen Candle

Objective: To prepare a small-scale chemical oxygen generator and demonstrate its self-sustaining reaction. (Caution: This protocol involves exothermic reactions and should be performed in a fume hood with appropriate safety measures.)

Materials:

- **Potassium chlorate** (KClO_3), finely powdered
- Iron (Fe) powder, fine mesh
- Manganese (IV) oxide (MnO_2), finely powdered
- Non-combustible mold (e.g., a small ceramic crucible)
- Glass stirring rod
- High-temperature ignition source (e.g., propane torch or high-temp lighter)
- Heat-resistant surface (ceramic tile or sand bath)
- Safety goggles, face shield, and thermal gloves

Methodology:

- **Component Preparation:** Weigh the components according to a specified ratio, for example: 88% KClO_3 , 8% Fe powder, and 4% MnO_2 by mass. Ensure all components are dry and finely powdered for homogeneity.
- **Homogenous Mixing:** In a clean, dry beaker, carefully and gently combine the weighed powders. Use a glass stirring rod to mix the components thoroughly until a uniform gray powder is achieved. **CRITICAL:** Avoid friction, grinding, or impact during mixing as this can cause premature ignition.
- **Molding the Candle:** Place the non-combustible mold onto a stable, heat-resistant surface. Carefully pour the powder mixture into the mold. Gently tap the mold to settle the powder,

but do not compact it with high pressure in a laboratory setting without specialized equipment.

- Setup for Ignition: Place the entire setup (mold on heat-resistant surface) inside a fume hood. Ensure there are no flammable materials nearby.
- Ignition: Donning a face shield and thermal gloves, use the high-temperature ignition source to heat a small spot on the top surface of the powder mixture until a glow is observed. Once the reaction initiates (indicated by a smoldering, glowing spot), remove the ignition source immediately.
- Observation: Observe the reaction as it propagates through the mixture. The iron powder will burn, sustaining the heat required for the catalyzed decomposition of the **potassium chlorate**, which in turn releases the oxygen that supports the combustion of the iron. The candle should smolder and release gas without a violent flame.
- Testing for Oxygen: (Optional) Once the reaction is steadily underway, a glowing wood splint can be carefully introduced near the surface of the candle. The splint should relight, confirming the production of oxygen.[\[17\]](#)
- Cooldown: Allow the mold and residue to cool completely for several hours before handling or disposal.

Safety Precautions

- Oxidizing Agent: **Potassium chlorate** is a strong oxidizing agent. It can form explosive mixtures with combustible materials such as sugar, sulfur, or phosphorus.[\[2\]](#)
- Purity: Reagents must be very pure. Contamination can lead to uncontrolled or explosive decomposition.[\[2\]](#)
- Temperature Control: The decomposition reaction is exothermic and can become self-accelerating. Careful temperature control is essential, especially during initial heating.[\[1\]](#)
- Personal Protective Equipment (PPE): Always wear safety goggles, a lab coat, and appropriate gloves when handling **potassium chlorate**. A face shield is recommended for experiments involving heating.

- Handling: Avoid friction, shock, or impact when handling mixtures containing **potassium chlorate**.
- Ventilation: All heating and decomposition experiments should be performed in a well-ventilated laboratory or a fume hood to avoid inhalation of any potential byproducts.

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